

Propidium Bromide: A Technical Guide to Excitation and Emission Spectra for Researchers

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Compound of Interest

Compound Name: *Propidium bromide*

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Propidium bromide is a fluorescent intercalating agent widely utilized in life sciences research to identify dead cells and quantify DNA content. As a member of the phenanthridinium salt family, its utility is rooted in its inability to cross the membrane of live cells, making it a reliable marker for cells with compromised membrane integrity.[1][2][3] This guide provides an in-depth overview of its spectral properties, experimental applications, and the underlying mechanisms of action for researchers, scientists, and professionals in drug development. While often used interchangeably in literature with its more common counterpart, propidium iodide (PI), this guide will focus on the principles applicable to both forms, with a specific emphasis on their shared fluorophore, propidium.

Core Principles and Mechanism of Action

Propidium bromide's functionality hinges on its chemical structure, which includes a double positive charge, rendering it membrane-impermeant to healthy cells.[4] In late-stage apoptosis or necrosis, the cell membrane loses its integrity, allowing **propidium bromide** to enter the cell.[3] Once inside, it intercalates with double-stranded DNA and, to a lesser extent, RNA, with a stoichiometry of approximately one dye molecule per 4-5 base pairs of DNA.[1][5] This binding event leads to a significant enhancement of its fluorescence, with a 20- to 30-fold increase in quantum yield.[1][6][7]

Spectral Properties

The fluorescence spectrum of **propidium bromide** is environmentally sensitive. In an aqueous solution, the unbound dye exhibits an excitation maximum at approximately 493 nm and an emission maximum at around 636 nm.^{[1][7]} Upon intercalation with DNA, a notable spectral shift occurs. The excitation maximum shifts to a longer wavelength of about 535 nm, and the emission maximum shifts to a shorter wavelength of approximately 617 nm.^{[1][7]} This large Stokes shift is advantageous for multicolor fluorescence applications, allowing for simultaneous detection with other fluorophores.^[5]

Quantitative Spectroscopic Data

The following tables summarize the key spectral and physical properties of **propidium bromide** when unbound and bound to DNA.

Property	Unbound Propidium Bromide (Aqueous Solution)	DNA-Bound Propidium Bromide
Excitation Maximum	~493 nm ^{[1][7]}	~535 nm ^{[1][7]}
Emission Maximum	~636 nm ^{[1][7]}	~617 nm ^{[1][7]}
Quantum Yield	Low	0.2 ^[4]
Fluorescence Enhancement	-	20-30 fold ^{[1][6][7]}

Property	Value
Molar Extinction Coefficient (ϵ)	5,900 M ⁻¹ cm ⁻¹ at 493 nm ^[8]
Molecular Weight	668.39 g/mol (for propidium iodide) ^[8]

Experimental Protocols

Propidium bromide is a versatile tool in various experimental contexts, most notably in flow cytometry and fluorescence microscopy for assessing cell viability and analyzing DNA content for cell cycle studies.

Cell Viability Assessment by Flow Cytometry

This protocol outlines the general steps for staining a cell suspension with **propidium bromide** to distinguish live and dead cells.

Materials:

- Phosphate-buffered saline (PBS)
- **Propidium bromide** stock solution (e.g., 1 mg/mL in water)
- Flow cytometry staining buffer (e.g., PBS with 1% BSA)
- FACS tubes

Procedure:

- Cell Preparation: Harvest cells and wash them twice with cold PBS by centrifuging at 300-400 x g for 5 minutes and decanting the supernatant.[\[2\]](#)[\[9\]](#)
- Cell Surface Staining (Optional): If performing multicolor analysis with antibodies against surface antigens, proceed with the antibody staining protocol as recommended by the manufacturer.
- Resuspension: Resuspend the cell pellet in 100 μ L of flow cytometry staining buffer.[\[2\]](#)
- **Propidium Bromide** Staining: Add 5-10 μ L of a working solution of **propidium bromide** (e.g., 10 μ g/mL) to the cell suspension immediately before analysis.[\[2\]](#)
- Incubation: Incubate for 5-15 minutes at room temperature in the dark.[\[10\]](#) Do not wash the cells after adding **propidium bromide**, as the dye must remain in the buffer during acquisition.[\[10\]](#)
- Flow Cytometric Analysis: Analyze the cells on a flow cytometer. **Propidium bromide** is typically excited by a 488 nm or 532 nm laser and its emission is detected in the FL2 or FL3 channel.[\[2\]](#)[\[4\]](#)

DNA Content Analysis for Cell Cycle by Flow Cytometry

This protocol is for staining fixed cells to analyze their DNA content and determine the cell cycle phase distribution.

Materials:

- PBS
- 70% Ethanol, ice-cold
- **Propidium bromide** staining solution (e.g., 50 µg/mL PI in PBS)
- RNase A solution (e.g., 100 µg/mL in PBS)

Procedure:

- Cell Harvesting: Harvest approximately 1×10^6 cells per sample.
- Washing: Wash the cells with PBS, centrifuge at 300 x g for 5 minutes, and discard the supernatant.[\[11\]](#)
- Fixation: Resuspend the cell pellet in 400 µL of PBS. While vortexing gently, add 1 mL of ice-cold 70% ethanol dropwise to the cells.[\[11\]](#) This step is crucial for proper fixation and to minimize cell clumping.
- Incubation: Incubate the cells on ice for at least 30 minutes.[\[11\]](#) Fixed cells can be stored at 4°C for several weeks.[\[12\]](#)
- Rehydration and Washing: Centrifuge the fixed cells (a higher speed may be necessary as fixed cells are less dense), discard the ethanol, and wash twice with PBS.[\[11\]](#)
- RNase Treatment: To ensure that only DNA is stained, resuspend the cell pellet in a solution containing RNase A and incubate at 37°C for 20-30 minutes.[\[5\]](#)[\[11\]](#)
- **Propidium Bromide** Staining: Add the **propidium bromide** staining solution and incubate at room temperature for 5-10 minutes in the dark.[\[11\]](#)
- Flow Cytometric Analysis: Analyze the samples on a flow cytometer, ensuring the data for **propidium bromide** fluorescence is collected on a linear scale.[\[9\]](#)

Fluorescence Microscopy of Dead Cells

This protocol describes the staining of adherent or suspension cells for visualization of dead cells by fluorescence microscopy.

Materials:

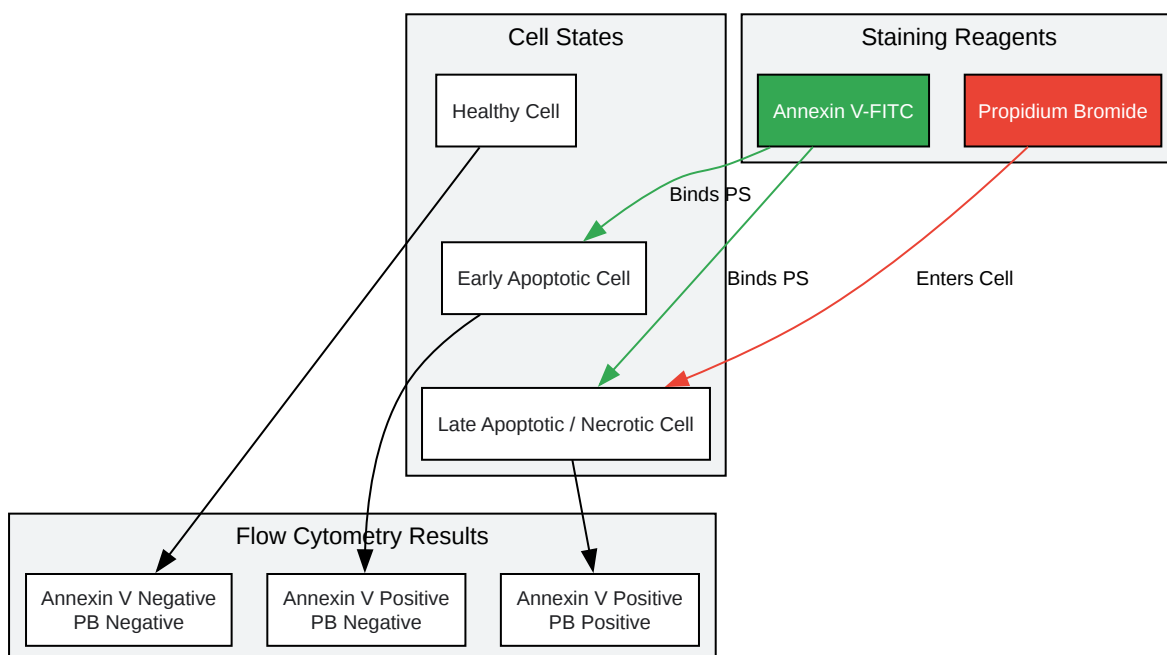
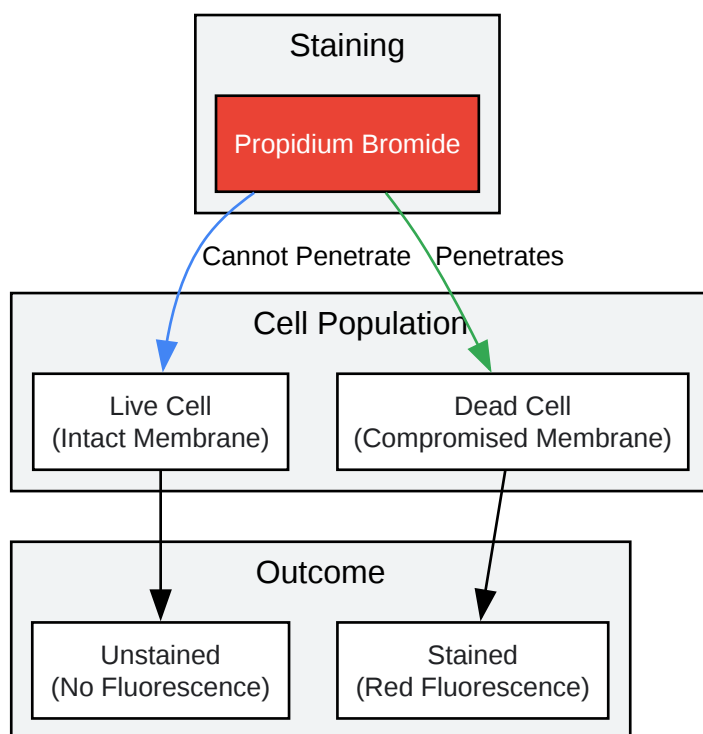
- PBS
- **Propidium bromide** staining solution (e.g., 1.5 μ M in PBS)
- Coverslips (for adherent cells)
- Microscope slides

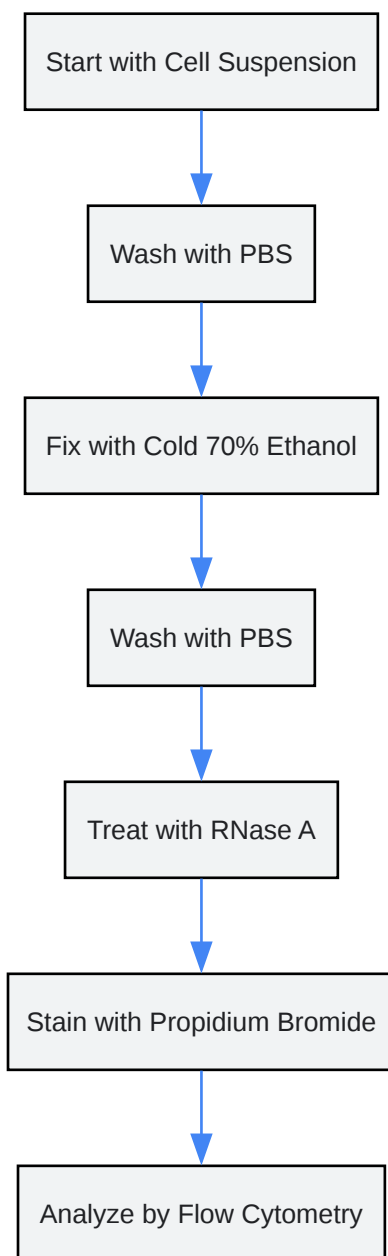
Procedure:

- Cell Preparation: For adherent cells, grow them on coverslips. For suspension cells, they can be cytocentrifuged onto a slide.
- Washing: Gently wash the cells with PBS to remove any residual medium.
- Staining: Add the **propidium bromide** staining solution to the cells and incubate for 5-15 minutes at room temperature, protected from light.[\[10\]](#)
- Washing: Gently wash the cells with PBS to remove the unbound dye.
- Mounting: Mount the coverslip onto a microscope slide with a drop of mounting medium.
- Visualization: Observe the stained cells using a fluorescence microscope with appropriate filters for red fluorescence.

Visualizations

The following diagrams illustrate key experimental workflows and concepts related to the use of **propidium bromide**.





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References

- 1. Propidium iodide - Wikipedia [en.wikipedia.org]
- 2. Propidium Iodide Cell Viability Flow Cytometry Protocol: R&D Systems [rndsystems.com]
- 3. iqproducts.nl [iqproducts.nl]
- 4. Propidium Iodide | AAT Bioquest [aatbio.com]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- 6. docs.aatbio.com [docs.aatbio.com]
- 7. Propidium Iodide | Thermo Fisher Scientific - US [thermofisher.com]
- 8. Propidium Iodide Membrane impermeable DNA intercalator. | 25535-16-4 [sigmaaldrich.com]
- 9. bio-rad-antibodies.com [bio-rad-antibodies.com]
- 10. BestProtocols: Viability Staining Protocol for Flow Cytometry | Thermo Fisher Scientific - HK [thermofisher.com]
- 11. techresources.dsfarm.unipd.it [techresources.dsfarm.unipd.it]
- 12. Flow cytometry with PI staining | Abcam [abcam.com]
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